

¹H NMR spectrum of 4-Chloro-2-methyl-7-nitroquinoline

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-7-nitroquinoline

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An In-Depth Technical Guide to the ¹H NMR Spectrum of **4-Chloro-2-methyl-7-nitroquinoline**

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Abstract

Quinoline derivatives are fundamental scaffolds in medicinal chemistry and drug development. [1] The precise characterization of their substitution patterns is crucial for understanding their structure-activity relationships. This guide provides a comprehensive analysis of the ¹H Nuclear Magnetic Resonance (NMR) spectrum of **4-Chloro-2-methyl-7-nitroquinoline**. By delving into the theoretical principles that govern chemical shifts and coupling constants within this substituted quinoline system, this document serves as a practical resource for the unambiguous structural elucidation of this and related molecules. Experimental protocols and data interpretation strategies are also detailed to ensure reliable and reproducible results.

Introduction: The Significance of 4-Chloro-2-methyl-7-nitroquinoline

4-Chloro-2-methyl-7-nitroquinoline is a substituted quinoline derivative with potential applications in pharmaceutical research. The quinoline core is a prevalent feature in a wide range of biologically active compounds, including antimalarial and anticancer agents.[2] The specific substituents on the quinoline ring—a chloro group at position 4, a methyl group at position 2, and a nitro group at position 7—profoundly influence the molecule's electronic properties and, consequently, its biological activity.

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful and indispensable analytical technique for the structural determination of organic molecules.[1] It provides detailed information about the chemical environment of each proton, allowing for the confirmation of the molecular structure. This guide will provide a detailed theoretical prediction and interpretation of the ^1H NMR spectrum of **4-Chloro-2-methyl-7-nitroquinoline**.

Theoretical ^1H NMR Spectral Analysis

The ^1H NMR spectrum of a substituted quinoline provides critical information for its structural elucidation through four key parameters: the number of signals, their chemical shifts (δ), the integration of these signals, and their splitting patterns (spin-spin coupling, J).[1] The aromatic protons of quinolines typically resonate in the downfield region of the spectrum, generally between δ 7.0 and 9.0 ppm.[3]

The predicted ^1H NMR spectrum of **4-Chloro-2-methyl-7-nitroquinoline** is based on the analysis of its molecular structure and the known effects of its substituents on the quinoline ring system.

Molecular Structure and Proton Designations

To facilitate the spectral analysis, the protons on the **4-Chloro-2-methyl-7-nitroquinoline** molecule are designated as follows:

Figure 1. Molecular structure and proton designations for **4-Chloro-2-methyl-7-nitroquinoline**.

Predicted Chemical Shifts (δ) and Coupling Constants (J)

The predicted chemical shifts and coupling constants for the protons of **4-Chloro-2-methyl-7-nitroquinoline** are detailed below. These predictions are based on the additive effects of the

chloro, methyl, and nitro substituents on the quinoline core.

- Methyl Protons (2-CH₃):
 - Predicted Chemical Shift (δ): ~2.7 ppm
 - Multiplicity: Singlet (s)
 - Rationale: The methyl group at the C2 position is expected to appear as a singlet in the upfield region of the spectrum. Its chemical shift is influenced by the aromatic ring and the adjacent nitrogen atom.
- H3 Proton:
 - Predicted Chemical Shift (δ): ~7.3 ppm
 - Multiplicity: Singlet (s)
 - Rationale: The H3 proton is a singlet as it has no adjacent protons to couple with. The electron-donating methyl group at C2 and the electron-withdrawing chloro group at C4 will influence its chemical shift.
- H5 Proton:
 - Predicted Chemical Shift (δ): ~8.2 ppm
 - Multiplicity: Doublet (d)
 - Rationale: The H5 proton is expected to be significantly deshielded due to the anisotropic effect of the nearby chloro group and the electron-withdrawing nature of the nitro group at C7. It will appear as a doublet due to coupling with H6.
- H6 Proton:
 - Predicted Chemical Shift (δ): ~7.8 ppm
 - Multiplicity: Doublet of doublets (dd)

- Rationale: The H6 proton will be coupled to both H5 and H8. The electron-withdrawing nitro group at the adjacent C7 position will cause a downfield shift.
- H8 Proton:
 - Predicted Chemical Shift (δ): ~8.9 ppm
 - Multiplicity: Doublet (d)
 - Rationale: The H8 proton is expected to be the most downfield of the aromatic protons. This is due to the strong deshielding effect of the adjacent electron-withdrawing nitro group at C7 and the influence of the nitrogen atom in the quinoline ring. It will appear as a doublet due to coupling with H6.

Summary of Predicted ^1H NMR Data

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Predicted Coupling Constants (J, Hz)
2-CH ₃	~2.7	s	-
H3	~7.3	s	-
H5	~8.2	d	JH5-H6 $\approx$ 9.0
H6	~7.8	dd	JH6-H5 $\approx$ 9.0, JH6-H8 $\approx$ 2.0
H8	~8.9	d	JH8-H6 $\approx$ 2.0

Experimental Protocol for ^1H NMR Spectrum Acquisition

The following is a generalized protocol for acquiring a high-quality ^1H NMR spectrum of **4-Chloro-2-methyl-7-nitroquinoline**.

Sample Preparation

- Weighing: Accurately weigh approximately 5-10 mg of solid **4-Chloro-2-methyl-7-nitroquinoline**.

- **Solvent Selection:** Choose a suitable deuterated solvent. Deuterated chloroform (CDCl_3) is a common choice for many organic molecules. If solubility is an issue, deuterated dimethyl sulfoxide (DMSO-d_6) can be used.
- **Dissolution:** Dissolve the weighed sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial.
- **Transfer:** Using a Pasteur pipette, transfer the solution to a standard 5 mm NMR tube.
- **Internal Standard (Optional):** Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm). Modern spectrometers can also reference the residual solvent peak.

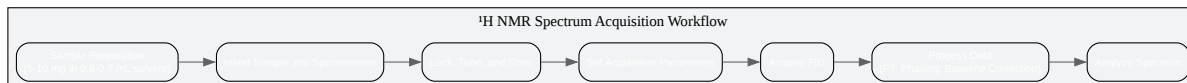
NMR Spectrometer Setup

- **Insertion:** Carefully insert the NMR tube into the spectrometer's probe.
- **Locking:** Lock the spectrometer on the deuterium signal of the solvent. This step is crucial for maintaining a stable magnetic field.
- **Tuning and Matching:** Tune and match the probe for the ^1H nucleus to ensure optimal signal transmission and detection.
- **Shimming:** Shim the magnetic field to achieve the best possible homogeneity, which results in sharp and well-resolved peaks.

^1H NMR Acquisition Parameters

- **Pulse Sequence:** A standard single-pulse experiment is typically sufficient.
- **Spectral Width:** Set an appropriate spectral width, for example, from -2 to 12 ppm, to ensure all signals are captured.
- **Number of Scans:** For a sample of this concentration, 8-16 scans should provide a good signal-to-noise ratio.
- **Relaxation Delay:** A relaxation delay of 1-2 seconds between scans is generally adequate.

- Acquisition Time: An acquisition time of 2-4 seconds is typical.
- Data Processing: After acquiring the Free Induction Decay (FID), perform a Fourier transform, phase correction, and baseline correction to obtain the final spectrum.



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Figure 2. A generalized workflow for acquiring a ^1H NMR spectrum.

Data Interpretation and Structural Verification

The acquired ^1H NMR spectrum should be compared with the predicted data.

- Chemical Shifts: The observed chemical shifts should be in close agreement with the predicted values. Minor deviations can occur due to solvent effects and concentration.[4]
- Integration: The integral of each signal should correspond to the number of protons it represents. For **4-Chloro-2-methyl-7-nitroquinoline**, the integrals for the methyl peak and the three aromatic protons should be in a 3:1:1:1 ratio.
- Multiplicity and Coupling Constants: The splitting patterns (singlets, doublets, doublet of doublets) and the measured coupling constants should match the predictions. This is a powerful confirmation of the connectivity of the protons in the molecule.

By systematically analyzing these four aspects of the ^1H NMR spectrum, researchers can confidently verify the structure of **4-Chloro-2-methyl-7-nitroquinoline**.

Conclusion

The ^1H NMR spectrum of **4-Chloro-2-methyl-7-nitroquinoline** can be reliably predicted and interpreted based on fundamental NMR principles and the known effects of its substituents.

This in-depth guide provides the theoretical foundation and practical experimental protocols necessary for the successful characterization of this important quinoline derivative. The ability to accurately interpret such spectra is a critical skill for scientists in the fields of organic synthesis, medicinal chemistry, and drug development, enabling the unambiguous confirmation of molecular structures and paving the way for further research and application.

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